

Essential Safety and Disposal Guide for 4-(2-Propenyl)benzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(2-Propenyl)benzoic acid

Cat. No.: B089697

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This guide provides crucial safety and logistical information for the proper disposal of **4-(2-Propenyl)benzoic acid** (also known as 4-allylbenzoic acid), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and environmental protection.

Hazard and Safety Data

4-(2-Propenyl)benzoic acid is a combustible solid classified as an irritant and harmful if swallowed (Acute Toxicity, Oral, Category 4).^[1] While a comprehensive Safety Data Sheet (SDS) with detailed quantitative data for this specific compound is not readily available, the following table summarizes its known hazards and includes data for the parent compound, benzoic acid, for reference.

Property	Value	Source / Notes
Chemical Formula	$C_{10}H_{10}O_2$	[1]
Molecular Weight	162.19 g/mol	[1]
Physical Form	Solid	[1]
GHS Pictogram	GHS07 (Exclamation Mark)	[1]
GHS Signal Word	Warning	[1]
Hazard Statements	H302: Harmful if swallowed	[1]
Hazard Classifications	Acute Toxicity 4 (Oral)	[1]
Storage Class	11: Combustible Solids	[1]
Flash Point	Not Applicable	[1]
Water Solubility	Slightly soluble	Based on benzoic acid [2]
Toxicity Data (Benzoic Acid)	LD50 Oral (Rat): 1700 mg/kg	As a proxy for the parent compound [3]
Environmental Hazards (Benzoic Acid)	Harmful to aquatic life	As a proxy for the parent compound

Experimental Protocol for Disposal

The following step-by-step protocol outlines the proper disposal procedure for **4-(2-Propenyl)benzoic acid**. This protocol is based on general best practices for the disposal of solid organic acids and should be performed in accordance with all local, state, and federal regulations.

1. Personal Protective Equipment (PPE):

- Wear appropriate personal protective equipment, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[\[4\]](#)

2. Waste Segregation and Collection:

- Do not mix **4-(2-Propenyl)benzoic acid** waste with other waste streams, especially incompatible materials such as strong bases or oxidizing agents.[4]
- Collect waste **4-(2-Propenyl)benzoic acid** in a designated, properly labeled hazardous waste container. The container should be made of a material compatible with organic acids (e.g., polyethylene or glass).
- For spill cleanup, use appropriate tools to place the spilled solid into a convenient waste disposal container. Avoid generating dust.[5]

3. Container Labeling:

- Clearly label the waste container with the following information:
 - "Hazardous Waste"
 - "**4-(2-Propenyl)benzoic Acid**"
 - Associated hazards (e.g., "Harmful," "Irritant," "Combustible Solid")
 - Accumulation start date

4. Storage:

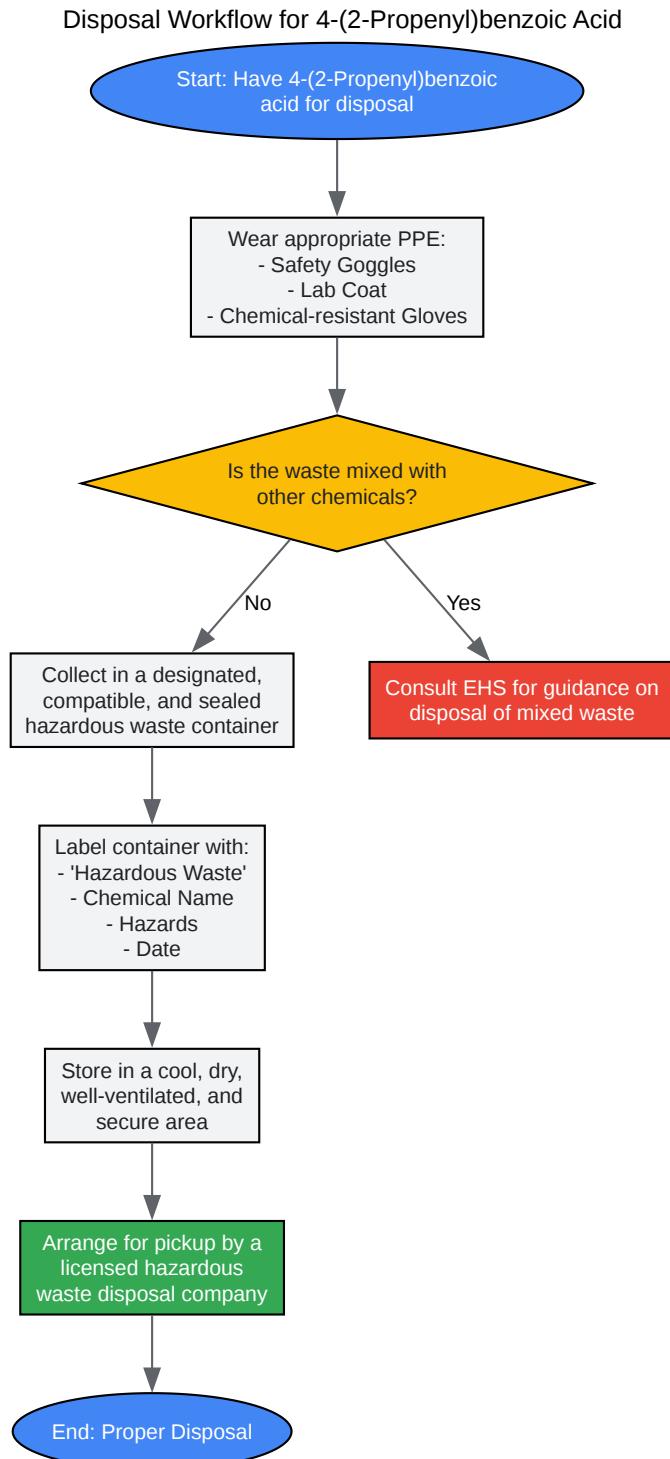
- Store the sealed waste container in a cool, dry, well-ventilated area, away from sources of ignition.[4]
- Ensure the storage area is designated for hazardous waste and is inaccessible to unauthorized personnel.

5. Final Disposal:

- Dispose of the waste through a licensed and approved hazardous waste disposal company. [4][6]
- Provide the disposal company with a complete and accurate description of the waste.
- Never dispose of **4-(2-Propenyl)benzoic acid** down the drain or in the regular trash.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **4-(2-Propenyl)benzoic acid**.

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Caption: Disposal decision workflow for **4-(2-Propenyl)benzoic acid**.

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References

- 1. 4-(2-Propenyl)benzoic acid AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. BENZOIC ACID | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 3. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 4. fishersci.com [fishersci.com]
- 5. 27914-60-9 MSDS| 4-(ALLYLOXY)BENZOIC ACID MSDS View And Download - Chemical Cloud Database [chemcd.com]
- 6. 4-(Prop-1-en-2-yl)benzoic acid | C10H10O2 | CID 277919 - PubChem [pubchem.ncbi.nlm.nih.gov]
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